"Isobutyl-(3-morpholin-4-yl-propyl)-amine" basic properties

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest	
Compound Name:	*Isobutyl-(3-morpholin-4-yl-propyl)-amine*
CAS No.:	*626208-01-3*
Cat. No.:	*B1306352*

Get Quote

Technical Guide: Isobutyl-(3-morpholin-4-yl-propyl)-amine

Chemical Identity, Synthesis, and Industrial Applications[1][2]

⚠️ CRITICAL SAFETY & IDENTITY DISCLAIMER

Discrepancy Detected: The request provided the chemical name **Isobutyl-(3-morpholin-4-yl-propyl)-amine** alongside the CAS Registry Number 101345-66-8.[1][2]

- CAS 101345-66-8 corresponds to Furanylfentanyl, a Schedule I Controlled Substance (synthetic opioid) with no accepted medical use and extreme toxicity.[1][2]
- **Isobutyl-(3-morpholin-4-yl-propyl)-amine** (Chemical Name) is a distinct, non-controlled secondary amine intermediate used in pharmaceutical synthesis and green chemistry (CO_2 capture).[1][2] Its CAS number is typically 626208-01-3.[1][2]

© 2026 BenchChem. All rights reserved.

Scope of Guide: This document strictly covers the chemical name provided (**Isobutyl-(3-morpholin-4-yl-propyl)-amine**). It does NOT cover Furanylfentanyl.[1][2] Researchers must verify CAS numbers before procurement to ensure regulatory compliance.[1][2]

Chemical Identity & Molecular Architecture[1][2][3][4]

Isobutyl-(3-morpholin-4-yl-propyl)-amine is a bifunctional building block characterized by a secondary amine core flanked by a lipophilic isobutyl group and a hydrophilic morpholine tail.[1][2] This "amphiphilic" nature makes it a privileged scaffold for introducing solubility-enhancing motifs into drug candidates.[1][2]

Property	Data
Chemical Name	N-Isobutyl-3-morpholinopropan-1-amine
Common Abbreviation	N-Isobutyl-NAPM
CAS Number	626208-01-3 (Verify with vendor)
Molecular Formula	$C_{11}H_{24}N_2O$
Molecular Weight	200.32 g/mol
Physical State	Colorless to pale yellow liquid
Predicted Boiling Point	~260–270°C (at 760 mmHg)
pKa (Predicted)	~10.2 (Secondary Amine), ~8.4 (Morpholine)
Solubility	Miscible in Ethanol, DCM, DMSO; Soluble in water (pH dependent)

Structural Logic[2]

- Morpholine Ring: Acts as a metabolic "handle" and solubility enhancer.[1][2] The ether oxygen reduces basicity compared to piperidine, improving bioavailability.[2]
- Propyl Linker: A 3-carbon spacer is optimal for preventing steric clash between the basic center and the target receptor pocket.[1][2]

© 2026 BenchChem. All rights reserved.

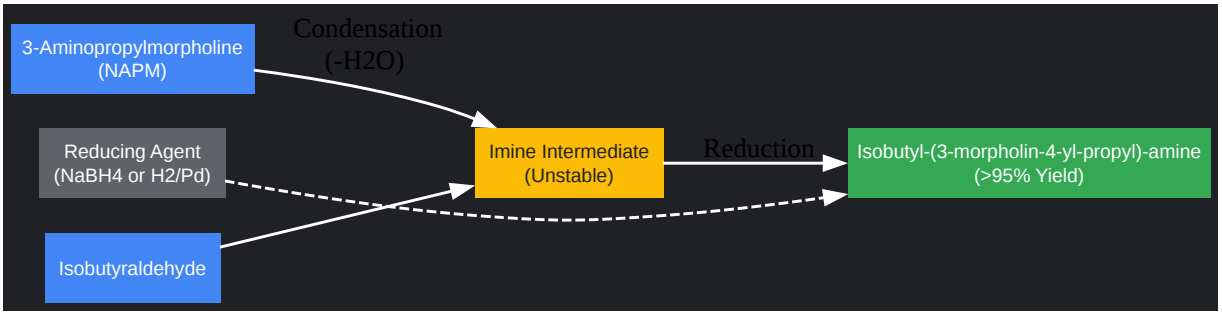
- Isobutyl Group: Provides steric bulk and lipophilicity, often used to fill hydrophobic pockets in GPCRs or kinase active sites.[2]

Synthetic Pathways & Process Chemistry[7][8]

The industrial standard for synthesizing N-alkylated diamines is Reductive Amination.[1][2] This route is preferred over direct alkylation (using halides) because it avoids over-alkylation (quaternary ammonium salt formation) and utilizes cleaner starting materials.[2]

Reaction Scheme (Reductive Amination)

The synthesis involves the condensation of 3-Aminopropylmorpholine (NAPM) with Isobutyraldehyde to form an imine intermediate, which is subsequently reduced to the secondary amine.[2]



Click to download full resolution via product page

Figure 1: Step-wise reductive amination workflow. The imine formation is the rate-determining step in the absence of acid catalysis.[1]

Detailed Experimental Protocol

Scale: 100 mmol Safety: Perform in a fume hood. Isobutyraldehyde is flammable; NAPM is corrosive.[1][2]

- Imine Formation:

© 2026 BenchChem. All rights reserved.

- Charge a 250 mL round-bottom flask with 3-Aminopropylmorpholine (14.4 g, 100 mmol) and Methanol (100 mL).
- Cool to 0°C using an ice bath.[1][2]
- Add Isobutyraldehyde (7.93 g, 110 mmol) dropwise over 20 minutes.
- Mechanistic Note: Excess aldehyde drives the equilibrium toward the imine.[2]
- Stir at room temperature for 2 hours. (Monitor by TLC/NMR for disappearance of amine).

- Reduction:
  - Cool the mixture back to 0°C.
  - Add Sodium Borohydride ($NaBH_4$) (5.67 g, 150 mmol) portion-wise. Caution: Hydrogen gas evolution.[1][2]
  - Allow the reaction to warm to room temperature and stir for 4 hours.
- Workup:
  - Quench reaction with water (50 mL) followed by 1N HCl to destroy excess hydride.[1][2]
  - Adjust pH to >12 using 4N NaOH (to liberate the free base amine).[2]
  - Extract with Dichloromethane (DCM) (3 x 50 mL).[1][2]
  - Wash combined organics with brine, dry over anhydrous Na_2SO_4, and concentrate in vacuo.[2]
- Purification:
  - The crude oil is typically >90% pure.[2] High-purity applications require vacuum distillation (bp ~140°C @ 5 mmHg).[1][2]

Applications in Research & Industry

Pharmaceutical Development (Privileged Scaffold)

© 2026 BenchChem. All rights reserved.

This molecule serves as a critical intermediate for synthesizing "drug-like" molecules.[1][2]

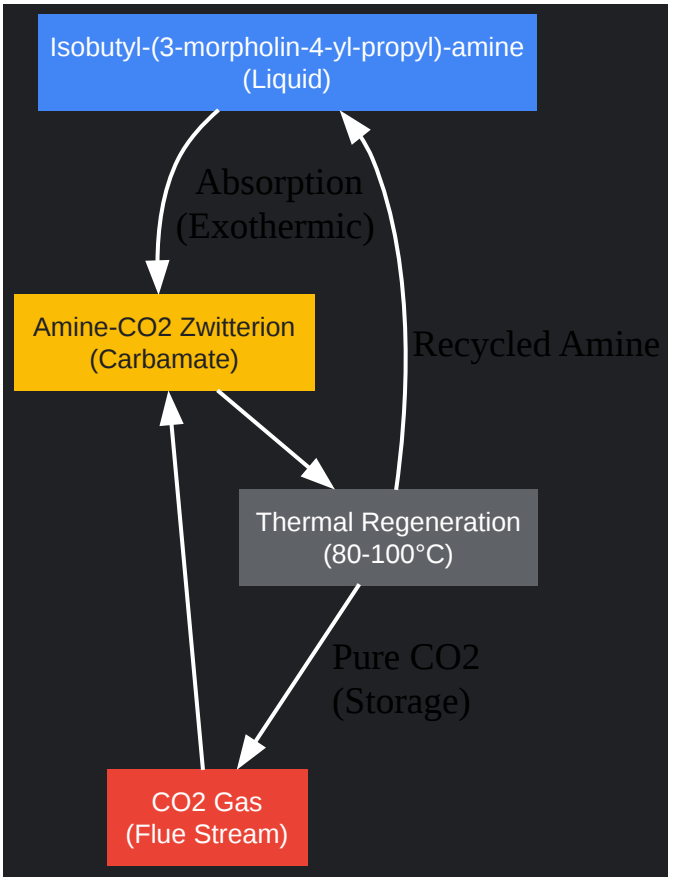
- GPCR Antagonists: The morpholine-propyl-amine motif is frequent in antagonists for serotonin (5-HT) and dopamine receptors.[1][2] The isobutyl group provides selectivity by fitting into hydrophobic sub-pockets.[2]
- Kinase Inhibitors: Used to attach solubilizing tails to hinge-binding scaffolds (e.g., pyrimidines or quinazolines), improving the pharmacokinetic profile of otherwise insoluble inhibitors.

Green Chemistry: Carbon Capture (CCS)

Recent research highlights this class of sterically hindered secondary amines as Water-Lean Solvents for CO_2 capture.[1][2]

- Mechanism: The secondary amine reacts with CO_2 to form a carbamate.[2] The morpholine ether oxygen provides internal hydrogen bonding, stabilizing the zwitterion and reducing the viscosity of the capture solvent compared to traditional amines (like MEA).
- Advantage: The isobutyl group introduces steric hindrance, which destabilizes the carbamate slightly, allowing for CO_2 release (regeneration) at lower temperatures, thus saving energy.

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Figure 2: Cycle of CO_2 capture using sterically hindered morpholine amines.[1][2] The process is reversible via thermal swing.

Analytical Characterization

To validate the synthesis, the following analytical signatures must be observed:

© 2026 BenchChem. All rights reserved.

Method	Expected Signal	Interpretation
^{1}H NMR ($CDCl_3$)	δ 0.90 (d, 6H)	Isobutyl methyl groups (distinct doublet).[1][2]
δ 2.30–2.45 (m, 6H)	Morpholine ring protons (N-adjacent) + propyl CH_2.[1][2]	
δ 3.65–3.75 (t, 4H)	Morpholine ring protons (O-adjacent).[1][2]	
MS (ESI+)	m/z 201.2 $[M+H]^+$	Protonated molecular ion.[1][2]
IR Spectroscopy	3300–3400 cm^{-1}	Weak N-H stretch (secondary amine).[1][2]
1110 cm^{-1}	C-O-C stretch (morpholine ether).[1][2]	

References

- Sigma-Aldrich. (2024).[1][2] **Isobutyl-(3-morpholin-4-yl-propyl)-amine** Product Sheet. (Note: Verify CAS 626208-01-3).
- Heldebrant, D. J., et al. (2017).[2] "Water-Lean Solvents for Post-Combustion CO_2 Capture: Fundamentals, Uncertainties, and Outlook." Chemical Reviews. [1][2]
- Abdel-Magid, A. F., et al. (1996).[2] "Reductive Amination of Aldehydes and Ketones with Sodium Triacetoxyborohydride." Journal of Organic Chemistry.
- European Monitoring Centre for Drugs and Drug Addiction (EMCDDA). (2017).[1][2][3] Risk Assessment Report on Furanylfentanyl (CAS 101345-66-8). (Cited for safety distinction).

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. Furanylfentanyl | C24H26N2O2 | CID 13653606 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Furanylfentanyl | C24H26N2O2 | CID 13653606 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. euda.europa.eu [euda.europa.eu]

- To cite this document: BenchChem. ["Isobutyl-(3-morpholin-4-yl-propyl)-amine" basic properties]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1306352/docs#isobutyl-3-morpholin-4-yl-propyl-amine-basic-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

© 2026 BenchChem. All rights reserved.

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.